

A Comprehensive Technical Guide to 4-Methoxy-2-nitrobenzaldehyde (CAS 22996-21-0)

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Compound of Interest

Compound Name: 4-Methoxy-2-nitrobenzaldehyde

Cat. No.: B1297038

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Abstract

4-Methoxy-2-nitrobenzaldehyde is a valuable aromatic aldehyde that serves as a key intermediate in the synthesis of a variety of organic compounds. Its unique substitution pattern, featuring methoxy, nitro, and aldehyde functional groups, makes it a versatile building block in medicinal chemistry, agrochemical development, and material science. This technical guide provides a detailed overview of the physicochemical properties, primary applications, and relevant experimental considerations for **4-Methoxy-2-nitrobenzaldehyde**, CAS 22996-21-0.

Physicochemical Properties

4-Methoxy-2-nitrobenzaldehyde is an off-white to yellow crystalline solid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	22996-21-0	[1][2]
Molecular Formula	C ₈ H ₇ NO ₄	[2]
Molecular Weight	181.15 g/mol	[2]
Appearance	Off-white to yellow crystalline powder/solid	[1]
Melting Point	95.5-96 °C or 111-113 °C	[1]
Boiling Point	329.5 °C to 354.7 °C (Predicted)	[1]
Density	~1.322 g/cm ³	[1]
Solubility	Slightly soluble in water; Soluble in organic solvents such as ethanol and acetone.	[1]
Purity	Typically ≥ 98%	[2]
Storage	Room temperature or 0 - 8 °C	[2]

Core Applications and Uses

4-Methoxy-2-nitrobenzaldehyde is a versatile intermediate with applications spanning several areas of chemical research and development.

Pharmaceutical Synthesis

The primary application of **4-Methoxy-2-nitrobenzaldehyde** lies in its role as a precursor for the synthesis of complex pharmaceutical compounds.[2] It is a valuable starting material in the development of novel therapeutics, particularly in the synthesis of anti-cancer agents and other biologically active molecules.[2] The nitro group can be readily reduced to an amine, which then serves as a key functional group for further molecular elaboration.

Agrochemical Industry

This compound also serves as a key building block in the synthesis of various agrochemicals and pesticides.^[1] Its structural features can be incorporated into molecules designed to have specific biological activities relevant to crop protection.

Dyes and Pigments

The aromatic nature and functional groups of **4-Methoxy-2-nitrobenzaldehyde** make it a useful intermediate in the production of dyes and pigments, contributing to the creation of vibrant and stable colors for various applications.^[2]

Chemical Research and Organic Synthesis

In a broader context, **4-Methoxy-2-nitrobenzaldehyde** is widely utilized in synthetic organic chemistry as a versatile reagent.^[2] Its aldehyde group can participate in a wide range of chemical transformations, including condensations, oxidations, and reductions, to generate more complex molecular architectures.

Experimental Protocols

While specific, detailed experimental protocols are often proprietary or published within specific research articles, a general synthetic approach for utilizing **4-Methoxy-2-nitrobenzaldehyde** as an intermediate is outlined below. This example illustrates a common transformation—the reduction of the nitro group followed by a coupling reaction.

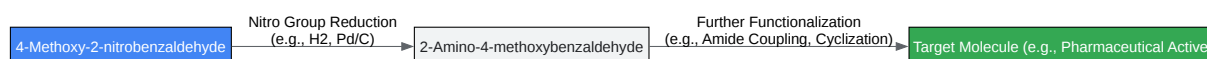
General Protocol: Reductive Amination and Amide Coupling

- Reduction of the Nitro Group:
 - Dissolve **4-Methoxy-2-nitrobenzaldehyde** in a suitable solvent such as ethanol or ethyl acetate.
 - Add a reducing agent. Common choices include catalytic hydrogenation (e.g., H₂, Pd/C) or chemical reducing agents (e.g., SnCl₂/HCl, Fe/NH₄Cl).
 - Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.

- Upon completion, filter the reaction mixture to remove the catalyst (if applicable) and concentrate the filtrate under reduced pressure to obtain the crude 2-amino-4-methoxybenzaldehyde.
- Amide Coupling:
 - Dissolve the crude 2-amino-4-methoxybenzaldehyde in an appropriate aprotic solvent (e.g., dichloromethane, N,N-dimethylformamide).
 - Add a carboxylic acid of interest and a coupling agent (e.g., DCC, EDC/HOBt).
 - Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete, as monitored by TLC.
 - Perform an aqueous workup to remove the coupling byproducts and purify the resulting amide by column chromatography or recrystallization.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow of using **4-Methoxy-2-nitrobenzaldehyde** as a synthetic intermediate.



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Caption: Synthetic workflow from **4-Methoxy-2-nitrobenzaldehyde**.

Safety and Handling

4-Methoxy-2-nitrobenzaldehyde should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

- Hazard Statements: H302 (Harmful if swallowed).

- Precautionary Statements: P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P330 (Rinse mouth), P501 (Dispose of contents/container to an approved waste disposal plant).
- Personal Protective Equipment (PPE): Safety glasses, chemical-resistant gloves, and a lab coat should be worn.
- Storage: Store in a tightly sealed container in a cool, dry place.

Conclusion

4-Methoxy-2-nitrobenzaldehyde is a commercially available and highly versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and materials science industries. Its unique combination of functional groups allows for a wide range of chemical transformations, making it a valuable tool for synthetic chemists. Proper handling and storage are essential to ensure safety and maintain the integrity of the compound. This guide provides a foundational understanding of its properties and uses to aid researchers and professionals in its effective application.

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References

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